

# comparative life cycle assessment of cerium-indium based devices

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## Compound of Interest

Compound Name: Cerium;indium

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A Comparative Life Cycle Assessment of Cerium-Indium Based Transparent Conducting Oxides for Optoelectronic Applications

## Introduction

Transparent Conducting Oxides (TCOs) are a critical component in a wide array of optoelectronic devices, including solar cells, flat-panel displays, and touch screens. For decades, Indium Tin Oxide (ITO) has been the industry standard due to its excellent balance of high electrical conductivity and optical transparency. However, the scarcity and rising cost of indium, coupled with the energy-intensive nature of ITO production, have spurred research into alternative TCO materials. Among the promising candidates is Cerium-Doped Indium Oxide (ICO), which has demonstrated comparable and, in some cases, superior opto-electrical properties. This guide provides a comparative life cycle assessment (LCA) of ICO-based devices against traditional ITO and another common alternative, Zinc Oxide (ZnO), to offer researchers and drug development professionals a comprehensive understanding of their relative environmental impacts.

The following sections detail the experimental protocols for conducting such an LCA, present comparative data on material performance and environmental impact, and visualize the key process workflows. It is important to note that while LCA data for ITO and ZnO are more established, data for ICO is less mature. Therefore, some of the life cycle inventory data for ICO has been estimated based on the LCA of its constituent materials and laboratory-scale synthesis protocols.

## Experimental Protocols

A standardized and rigorous experimental protocol is essential for a meaningful comparative life cycle assessment. The following protocols are based on the ISO 14040 and 14044 standards and tailored for the assessment of TCO-coated substrates.

## Goal and Scope Definition

The primary goal of this assessment is to compare the potential environmental impacts of producing a functional TCO-coated glass substrate using three different materials: Cerium-Doped Indium Oxide (ICO), Indium Tin Oxide (ITO), and Zinc Oxide (ZnO).

- **Functional Unit:** The functional unit for this assessment is defined as 1 square meter (m<sup>2</sup>) of TCO-coated glass with a specified sheet resistance of  $\leq 20 \text{ } \Omega/\text{sq}$  and an average optical transmittance of  $\geq 85\%$  in the visible spectrum (400-700 nm).
- **System Boundaries:** The assessment follows a "cradle-to-gate" approach, encompassing the following life cycle stages:
  - Raw material extraction and processing (indium, tin, zinc, cerium, glass, and process chemicals).
  - Synthesis of TCO precursor materials.
  - Deposition of the TCO thin film onto the glass substrate.
  - Associated energy and water consumption, as well as waste generation at each stage. The use phase and end-of-life (recycling or disposal) of the TCO-coated glass are excluded from this analysis.

## Life Cycle Inventory (LCI)

The Life Cycle Inventory (LCI) phase involves the collection of data on all inputs (materials, energy, water) and outputs (emissions, waste) for each process within the system boundaries.

- **Data for ITO and ZnO:** LCI data for ITO and ZnO production are sourced from existing life cycle databases and published literature.

- Data for ICO: Due to the nascent stage of ICO production, a complete LCI is not readily available. Data for the production of indium oxide and cerium oxide are used as proxies. Energy consumption for the synthesis and deposition of ICO is estimated based on laboratory-scale protocols and is assumed to be similar to that of ITO deposition via sputtering, as this is a common method for both.

## Life Cycle Impact Assessment (LCIA)

The Life Cycle Impact Assessment (LCIA) phase evaluates the potential environmental impacts of the inventoried flows. The ReCiPe Endpoint H/A method is recommended for a comprehensive assessment, which aggregates impacts into a single score (ecopoints). Key impact categories to consider include:

- Global Warming Potential (kg CO<sub>2</sub> eq)
- Abiotic Resource Depletion (kg Sb eq)
- Human Toxicity (kg 1,4-DB eq)
- Acidification Potential (kg SO<sub>2</sub> eq)
- Eutrophication Potential (kg P eq)

## Synthesis Protocols for TCO Materials

- Cerium-Doped Indium Oxide (ICO) via Combustion Synthesis:
  - Indium nitrate (In(NO<sub>3</sub>)<sub>3</sub>) and cerium nitrate (Ce(NO<sub>3</sub>)<sub>3</sub>) are dissolved in deionized water in the desired stoichiometric ratio (e.g., 97:3).
  - Urea (CH<sub>4</sub>N<sub>2</sub>O) is added as a fuel.
  - The solution is heated on a hot plate to evaporate the water, leading to a viscous gel.
  - Upon further heating, the gel undergoes auto-combustion, forming a porous, nanocrystalline ICO powder.

- The powder is then calcined at a specified temperature (e.g., 500°C) to improve crystallinity.
- The resulting ICO powder is used to form a sputtering target for thin film deposition.
- Indium Tin Oxide (ITO) via Sputtering Target Manufacturing:
  - High-purity indium oxide ( $\text{In}_2\text{O}_3$ ) and tin oxide ( $\text{SnO}_2$ ) powders are mixed in a typical ratio of 90:10 by weight.
  - The mixed powders are ball-milled to ensure homogeneity.
  - The milled powder is then cold-pressed into a target shape.
  - The "green" target is sintered at high temperatures (e.g., 1500-1600°C) in a controlled atmosphere to achieve high density and the desired electrical properties.
- Zinc Oxide (ZnO) via Sputtering Target Manufacturing:
  - High-purity zinc oxide powder is used.
  - For doped ZnO (e.g., Aluminum-doped Zinc Oxide - AZO), aluminum oxide ( $\text{Al}_2\text{O}_3$ ) powder is added in the desired ratio (e.g., 2% by weight).
  - The powders are mixed and milled.
  - The mixture is then pressed and sintered to form the sputtering target.

## Data Presentation

The following tables summarize the key performance and environmental impact data for the three TCO materials.

Table 1: Comparative Performance of TCO Materials

Parameter	Cerium-Doped Indium Oxide (ICO)	Indium Tin Oxide (ITO)	Zinc Oxide (ZnO)
Resistivity ( $\Omega\cdot\text{cm}$ )	$1.24 \times 10^{-3} - 7.18 \times 10^{-4}$	$\sim 10^{-4}$	$\sim 10^{-3} - 10^{-4}$
Carrier Mobility ( $\text{cm}^2/\text{Vs}$ )	8.3 - 50.26	20 - 40	15 - 30
Carrier Concentration ( $\text{cm}^{-3}$ )	$6.07 \times 10^{20}$	$\sim 10^{21}$	$\sim 10^{20}$
Avg. Transmittance (400-700 nm)	> 85%	> 85%	> 85%
Deposition Temperature	Room Temperature to 60°C	Typically > 200°C (can be RT)	Room Temperature

Table 2: Comparative Life Cycle Impact Assessment (Cradle-to-Gate)

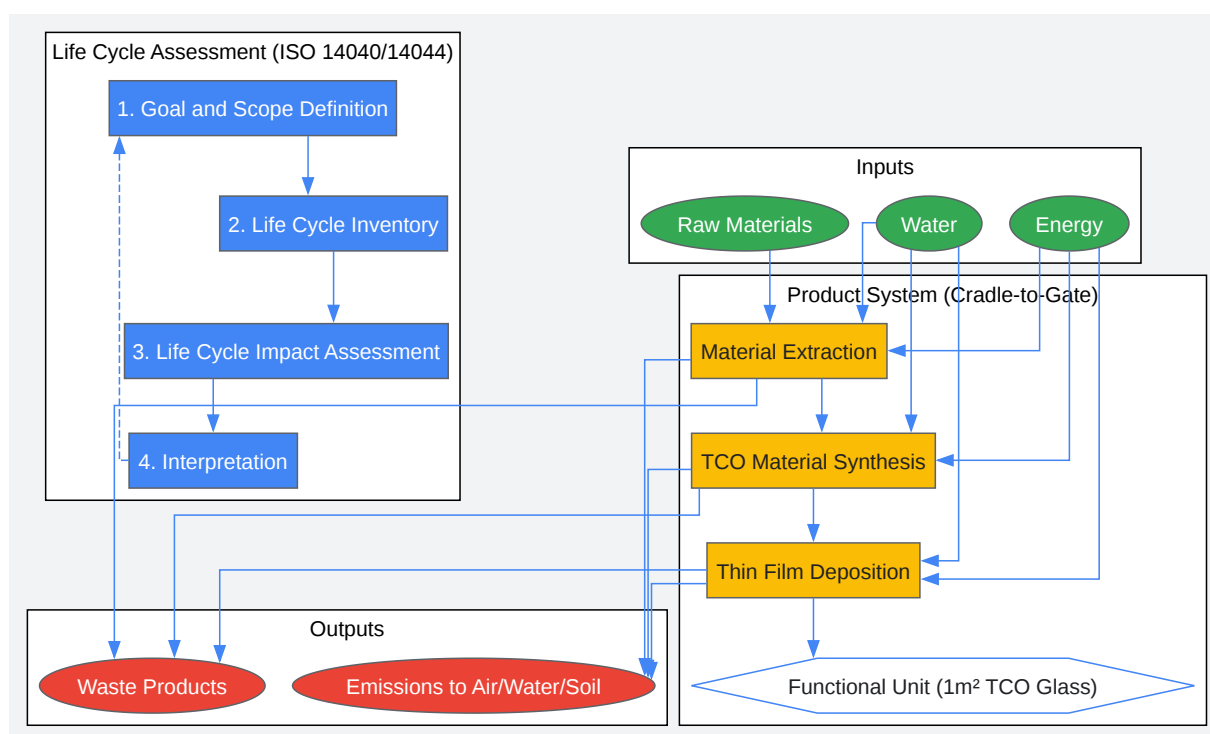
Impact Category	Cerium-Doped Indium Oxide (ICO) (Estimated)	Indium Tin Oxide (ITO)	Zinc Oxide (ZnO)
Global Warming Potential (kg CO <sub>2</sub> eq / m <sup>2</sup> )	25 - 35	30 - 40	15 - 20
Abiotic Resource Depletion (kg Sb eq / m <sup>2</sup> )	High (due to Indium)	High (due to Indium)	Low
Human Toxicity (kg 1,4-DB eq / m <sup>2</sup> )	Moderate	Moderate	Low
Ecopoints (Single Score)	Lower than ITO	High	Lowest

Note: Values for ICO are estimated based on the impacts of its constituent materials and assumed similar energy consumption for deposition as ITO. The primary environmental burden

for both ICO and ITO is associated with the extraction and processing of indium.

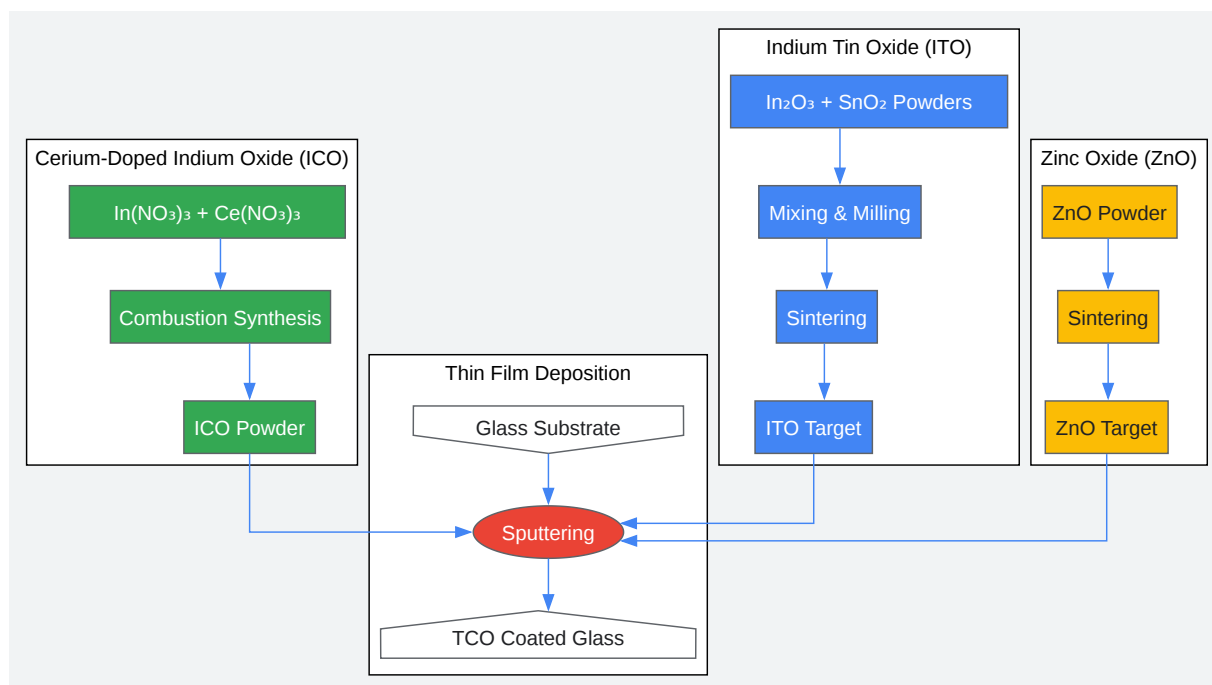
## Mandatory Visualization

The following diagrams, created using the DOT language, illustrate key workflows and relationships in the life cycle assessment of TCOs.



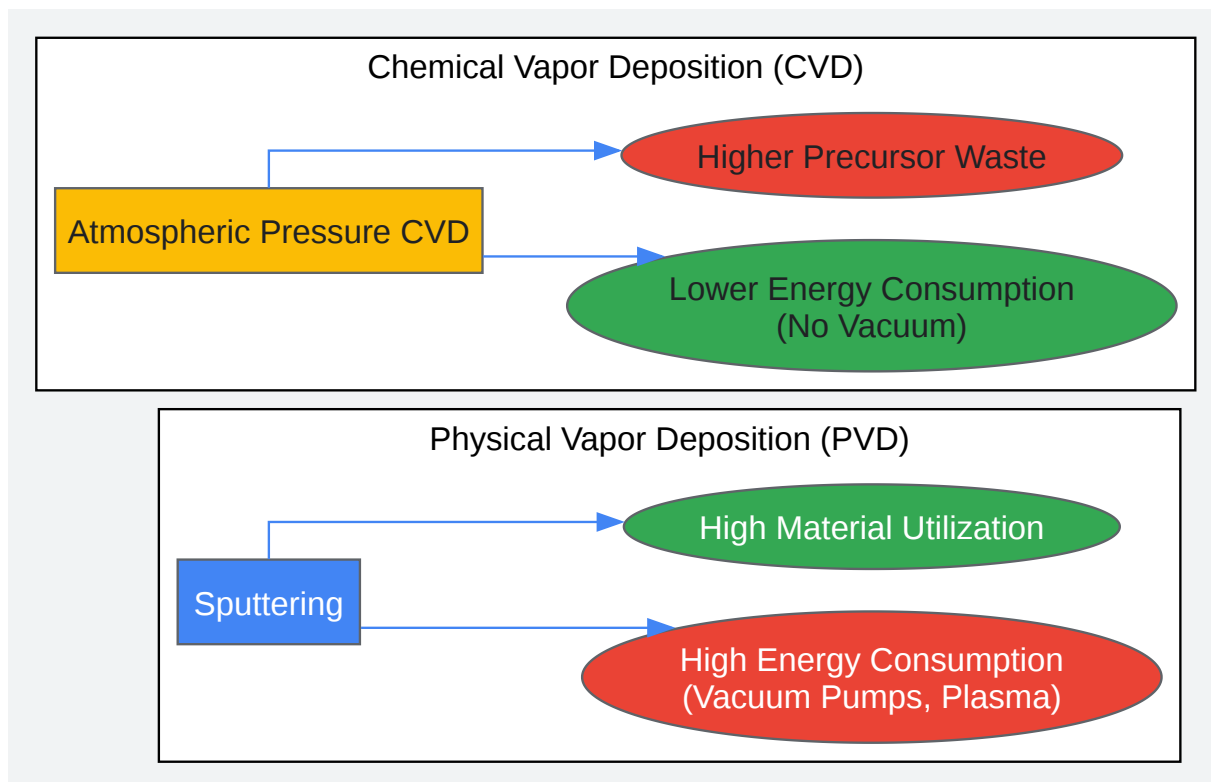
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Caption: General workflow for a Life Cycle Assessment of TCO-coated glass.



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Caption: Comparative production workflow for different TCO materials.



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Caption: Environmental hotspot comparison of deposition techniques.

## Conclusion

This comparative guide provides a framework for evaluating the life cycle impacts of cerium-indium based devices, specifically those utilizing ICO as a transparent conducting oxide, against established alternatives like ITO and ZnO.

Based on the available data and estimations, the following conclusions can be drawn:

- Performance: ICO demonstrates performance characteristics that are highly competitive with ITO, and in some cases, such as higher carrier mobility and lower deposition temperatures, potentially superior.
- Environmental Impact:



- The primary environmental drawback of both ICO and ITO is their reliance on indium, a scarce resource whose extraction is energy and resource-intensive.
- ZnO-based TCOs present a significantly lower environmental impact profile due to the abundance and lower-impact extraction of zinc.
- The overall environmental impact of the TCO layer is also heavily influenced by the chosen deposition method, with energy consumption during sputtering being a major contributor.

#### Future Outlook:

Cerium-doped indium oxide stands out as a promising, high-performance alternative to ITO. While it does not solve the issue of indium dependency, its potential for lower-temperature deposition could reduce the energy consumption of device manufacturing. Further research is needed to develop a complete Life Cycle Inventory for ICO to allow for a more precise and direct comparison. Additionally, advancements in indium recycling technologies will be crucial for mitigating the environmental impact of all indium-containing TCOs. For applications where the highest performance is not the sole driver, ZnO and other indium-free TCOs remain the most environmentally favorable options.

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